

Application Notes and Protocols: BASIC RED 18:1 in Fluorescence Microscopy

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Compound of Interest

Compound Name: BASIC RED 18:1

Cat. No.: B1172434

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Introduction

BASIC RED 18:1, a cationic monoazo dye, has found utility beyond its traditional application in the textile industry as a fluorescent stain for biological specimens.^[1] Its inherent positive charge, conferred by a quaternary ammonium group, facilitates its interaction with negatively charged macromolecules within cells, such as nucleic acids (DNA and RNA) and certain proteins.^[1] This electrostatic interaction forms the basis of its application as a fluorescent probe in various cell-based imaging techniques, including fluorescence microscopy and flow cytometry.^[1] These application notes provide a summary of the known properties of **BASIC RED 18:1** and a generalized protocol for its use in cellular imaging.

Physicochemical and Fluorescent Properties

While primarily used as a textile dye, the fluorescent properties of **BASIC RED 18:1** allow for its application in biological imaging.^{[1][2]} The dye's chromophore, an extensive conjugated system of aromatic rings and an azo linkage, is responsible for its light absorption in the visible spectrum, giving it a characteristic red color.^[1] As a cationic dye, it readily binds to basophilic structures in cells.^[1]

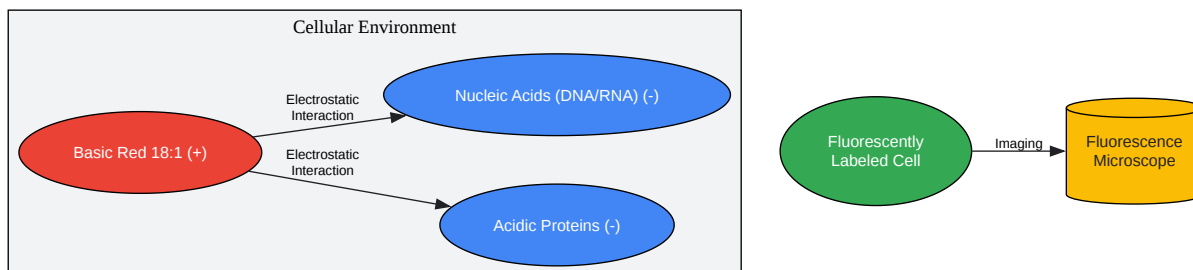
Table 1: Physicochemical and Spectral Properties of **BASIC RED 18:1**

Property	Value	Reference
Chemical Class	Cationic Azo Dye	[3][4]
Molecular Formula	C ₁₉ H ₂₅ Cl ₂ N ₅ O ₂	
Molecular Weight	426.34 g/mol	
CAS Number	14097-03-1	
Appearance	Dark Red Powder	[4]
Absorption Max (λ _{max})	540–550 nm (in aqueous solution)	[1]
Solubility	30 g/L in water at 60 °C	
Photostability	30% intensity loss after 24h UV exposure	[1]

Note: Detailed excitation and emission spectra, quantum yield, and extinction coefficient specific to fluorescence microscopy applications are not widely published. The provided photostability data may not be representative of conditions during fluorescence microscopy.

Mechanism of Action in Cellular Staining

The utility of **BASIC RED 18:1** as a fluorescent stain stems from its cationic nature. The positively charged quaternary ammonium group on the dye molecule electrostatically interacts with negatively charged components within the cell. This makes it particularly effective for staining basophilic structures, which are rich in nucleic acids. The phosphate backbone of DNA and RNA provides a high density of negative charges, making the cell nucleus and ribosomes primary targets for this dye.



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Caption: Staining mechanism of **BASIC RED 18:1**.

Experimental Protocols

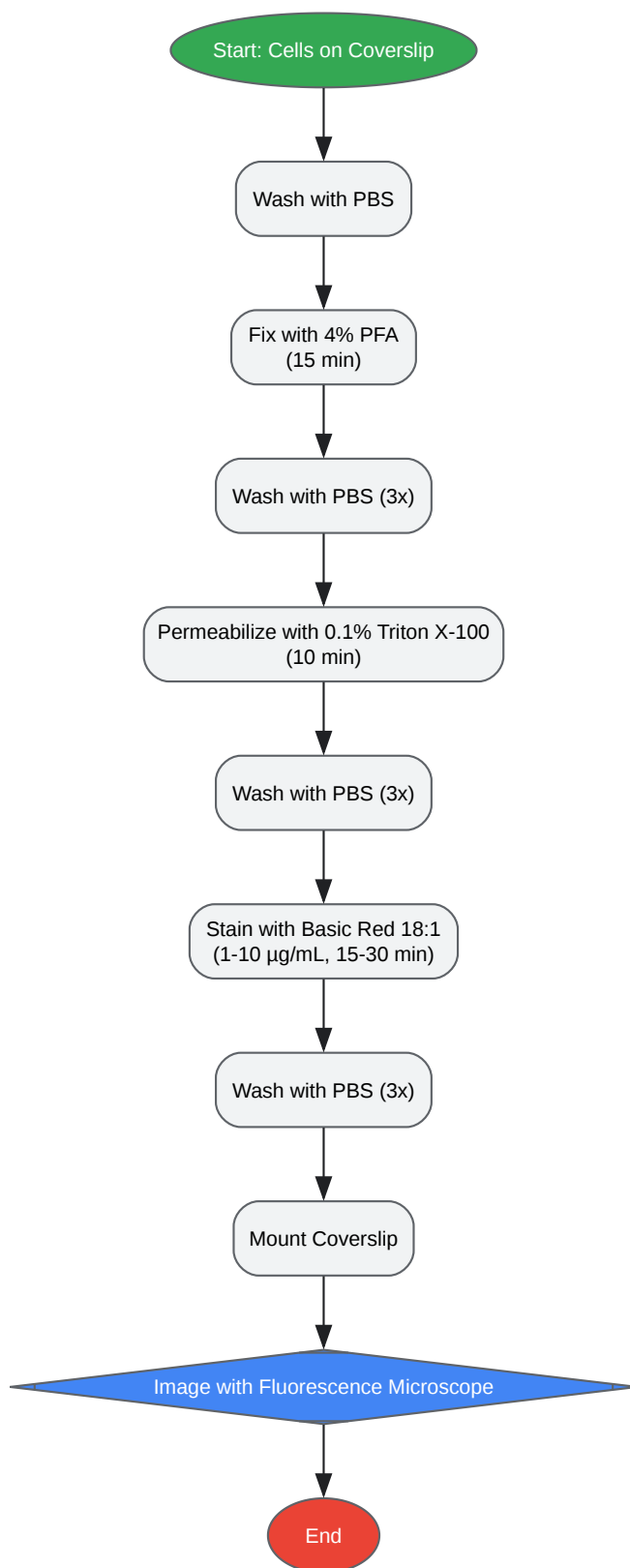
The following is a generalized protocol for staining fixed mammalian cells with **BASIC RED 18:1**. Note: This protocol is a starting point and may require optimization for specific cell types and experimental conditions.

Materials

- **BASIC RED 18:1** stock solution (e.g., 1 mg/mL in DMSO or water)
- Phosphate-buffered saline (PBS)
- Fixation solution (e.g., 4% paraformaldehyde in PBS)
- Permeabilization solution (e.g., 0.1% Triton X-100 in PBS)
- Mounting medium
- Glass slides and coverslips
- Cultured cells on coverslips

Protocol for Staining Fixed Cells

- Cell Preparation:
 - Wash cells grown on coverslips twice with PBS.
 - Fix the cells by incubating with 4% paraformaldehyde for 15 minutes at room temperature.
 - Wash the cells three times with PBS for 5 minutes each.
 - Permeabilize the cells with 0.1% Triton X-100 in PBS for 10 minutes at room temperature to allow the dye to access intracellular structures.
 - Wash the cells three times with PBS for 5 minutes each.
- Staining:
 - Dilute the **BASIC RED 18:1** stock solution in PBS to a working concentration. A starting range of 1-10 µg/mL is recommended for initial optimization.
 - Incubate the fixed and permeabilized cells with the staining solution for 15-30 minutes at room temperature, protected from light.
 - Wash the cells three times with PBS for 5 minutes each to remove unbound dye.
- Mounting and Imaging:
 - Mount the coverslips onto glass slides using an appropriate mounting medium.
 - Seal the coverslips with nail polish to prevent drying.
 - Image the stained cells using a fluorescence microscope equipped with appropriate filter sets. Based on the absorption maximum, an excitation filter around 540-550 nm (e.g., a TRITC/Rhodamine filter set) would be a suitable starting point.



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Caption: Experimental workflow for cell staining.

Applications in Microscopy

- **Counterstaining:** Due to its affinity for the nucleus, **BASIC RED 18:1** can potentially be used as a nuclear counterstain in multicolor fluorescence microscopy experiments, provided its emission spectrum is compatible with other fluorophores being used.[\[1\]](#)
- **Visualization of Basophilic Structures:** It is suitable for the general visualization of the nucleus and cytoplasm, allowing for the assessment of cell morphology and the identification of condensed chromatin.[\[1\]](#)
- **Flow Cytometry:** The fluorescent nature of **BASIC RED 18:1** makes it applicable for use in flow cytometry to identify and sort cell populations based on staining intensity.[\[1\]](#)

Considerations and Limitations

- **Photostability:** While some data suggests a degree of photostability, azo dyes can be susceptible to photobleaching.[\[1\]](#) It is advisable to use an anti-fade mounting medium and minimize light exposure during imaging.
- **Specificity:** As a stain that binds based on electrostatic interactions, **BASIC RED 18:1** is not specific to a particular DNA sequence or protein. It provides a general stain for negatively charged regions.
- **Optimization Required:** The provided protocol is a general guideline. Optimal staining concentrations, incubation times, and fixation/permeabilization methods should be determined empirically for each specific application and cell type.
- **Spectral Overlap:** When used in multicolor imaging, the broad emission spectrum typical of some organic dyes may require spectral unmixing or careful filter selection to avoid bleed-through into other channels.

Conclusion

BASIC RED 18:1 is a cationic dye with fluorescent properties that can be leveraged for the staining of cellular components, particularly the nucleus, in fluorescence microscopy. Its mechanism of action is based on the electrostatic attraction to negatively charged biomolecules. While detailed characterization of its photophysical properties in a microscopy

context is limited in the available literature, it represents a potentially cost-effective option for general morphological staining and as a nuclear counterstain. Researchers are encouraged to perform thorough optimization and characterization for their specific experimental setups.

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